

# Essential Safety and Logistical Information for Handling Ethyl Cyclohexylacetate

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## Compound of Interest

Compound Name: *Ethyl cyclohexylacetate*

Cat. No.: *B1671641*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for the handling of **Ethyl cyclohexylacetate**, including personal protective equipment (PPE), operational plans, and disposal guidelines.

## Personal Protective Equipment (PPE)

When handling **Ethyl cyclohexylacetate**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Recommendation
Eye Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. <sup>[1]</sup> A face shield may be necessary when there is a risk of splashing.
Hand Protection	Wear chemical-impermeable gloves that have been inspected prior to use. <sup>[1]</sup> Nitrile gloves are a common choice for handling esters, but it is crucial to consult the glove manufacturer's chemical resistance data. Due to the lack of specific data for Ethyl cyclohexylacetate, data for the structurally similar Ethyl acetate is provided as a reference.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure. <sup>[2]</sup> A lab coat should be worn and buttoned. In case of a significant risk of splashing, consider a chemical-resistant apron or suit.
Respiratory Protection	If exposure limits are exceeded or if irritation or other symptoms are experienced, use a full-face respirator with an appropriate organic vapor cartridge. <sup>[1]</sup> Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

## Quantitative Safety Data

The following table provides key quantitative safety data for **Ethyl cyclohexylacetate** and a related compound, Ethyl acetate, for which more data is available. This information is critical for risk assessment and planning.

Data Point	Value
Flash Point	84 °C (183.2 °F) - closed cup[3]
Boiling Point	211-212 °C at 766 mmHg[3][4][5]
Permissible Exposure Limit (PEL) - OSHA	No specific PEL has been established for Ethyl cyclohexylacetate. For the related compound, Ethyl acetate, the PEL is 400 ppm (1400 mg/m <sup>3</sup> ) as an 8-hour time-weighted average (TWA).[6] [7]
Recommended Exposure Limit (REL) - NIOSH	No specific REL has been established for Ethyl cyclohexylacetate. For Ethyl acetate, the REL is 400 ppm (1400 mg/m <sup>3</sup> ) as a 10-hour TWA.[6]
Threshold Limit Value (TLV) - ACGIH	No specific TLV has been established for Ethyl cyclohexylacetate. For Ethyl acetate, the TLV is 400 ppm (1440 mg/m <sup>3</sup> ) as a TWA.[6]
Glove Breakthrough Time (Ethyl Acetate)	Nitrile: Breakthrough times can be as low as <5 to 12 minutes.[8] Neoprene: Approximately 12 minutes.[8] Latex: Approximately 4.8 minutes.[8] These times are for total immersion and can be longer for incidental contact. It is crucial to change gloves immediately after a known splash.

Note: The exposure limits and glove breakthrough times for Ethyl acetate are provided as a reference due to the lack of specific data for **Ethyl cyclohexylacetate**. A conservative approach should always be taken when handling chemicals with limited safety data.

## Experimental Protocol: General Procedure for Ester Synthesis (Fisher Esterification)

The following is a generalized procedure for the synthesis of an ester, which can be adapted for the preparation of **Ethyl cyclohexylacetate** from cyclohexylacetic acid and ethanol.

Materials:

- Cyclohexylacetic acid
- Ethanol (in excess)
- Concentrated sulfuric acid (catalyst)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Sodium bicarbonate solution (5%)
- Anhydrous sodium sulfate
- Distillation apparatus

**Procedure:**

- **Reaction Setup:** In a round-bottom flask, combine cyclohexylacetic acid and an excess of ethanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle boil using a heating mantle. Allow the reaction to reflux for a specified time (typically 1-2 hours) to drive the equilibrium towards the formation of the ester.
- **Workup:** After cooling, transfer the reaction mixture to a separatory funnel.
- **Neutralization:** Wash the mixture with a 5% sodium bicarbonate solution to neutralize the acidic catalyst and any unreacted carboxylic acid. Carbon dioxide gas will be evolved.

- Extraction: Extract the ester into an organic solvent if necessary, and then wash with water to remove any remaining water-soluble impurities.
- Drying: Dry the organic layer containing the ester over anhydrous sodium sulfate.
- Purification: Filter to remove the drying agent and then purify the ester by distillation to remove the excess alcohol and any other volatile impurities.

## Operational and Disposal Plans

### Handling and Storage

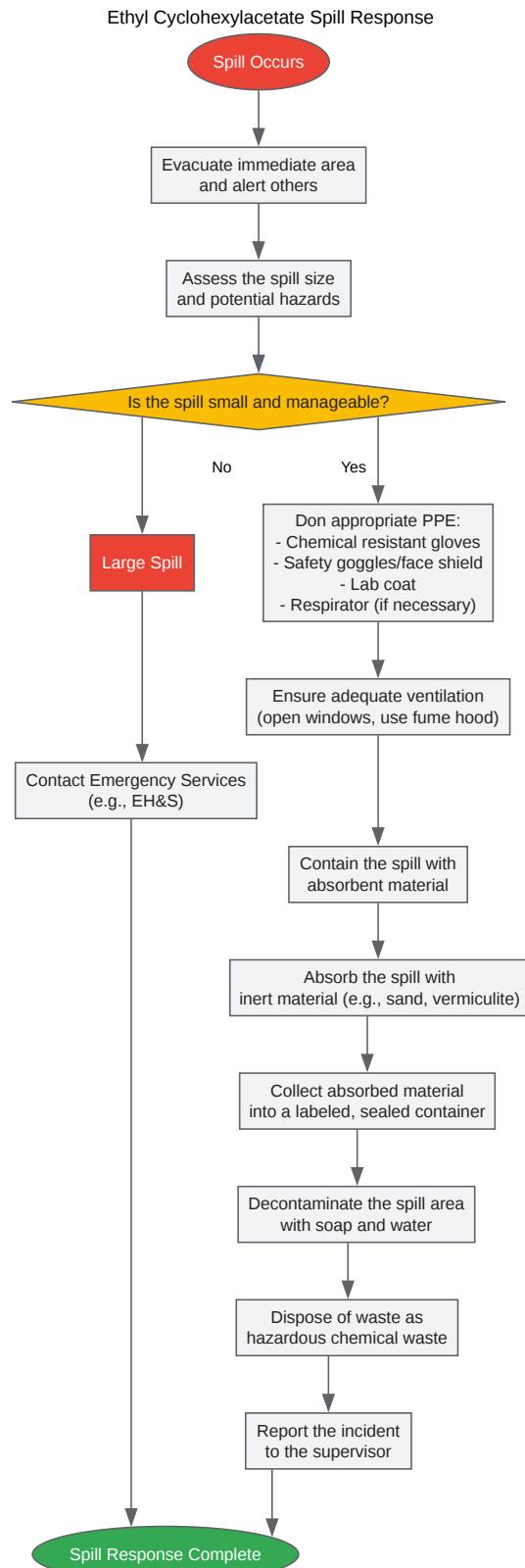
- Handle **Ethyl cyclohexylacetate** in a well-ventilated area, preferably in a chemical fume hood.[1]
- Avoid contact with skin and eyes.[1][4]
- Keep the container tightly closed when not in use.
- Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and other ignition sources.[1][9]
- It is classified as a combustible liquid.[1]

### Disposal Plan

- Dispose of **Ethyl cyclohexylacetate** and its containers in accordance with local, state, and federal regulations.
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[1]
- Contaminated packaging should be triple-rinsed and can be offered for recycling or reconditioning.[1]

### Emergency Procedures: Spill Response Workflow

The following diagram outlines the logical workflow for responding to a spill of **Ethyl cyclohexylacetate**.



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Caption: Workflow for handling an **Ethyl cyclohexylacetate** spill.

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